

maltononaose CAS number and molecular formula

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Compound of Interest

Compound Name: Maltononaose

Cat. No.: B116977

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Maltononaose: Physicochemical Properties

Information regarding the specific CAS number and molecular formula for **maltononaose** is not readily available in standard chemical databases. The provided data consistently refers to maltopentaose, an oligosaccharide composed of five glucose units. It is possible that "**maltononaose**," implying a nine-glucose unit oligosaccharide, is a less common or commercially cataloged substance.

For the benefit of researchers, scientists, and drug development professionals, this guide presents the detailed physicochemical data for the closely related and well-documented compound, maltopentaose.

Physicochemical Data for Maltopentaose

The following table summarizes the key identifiers for maltopentaose.

Identifier	Value
CAS Number	34620-76-3[1][2][3][4][5]
Molecular Formula	C ₃₀ H ₅₂ O ₂₆ [2][4][5]

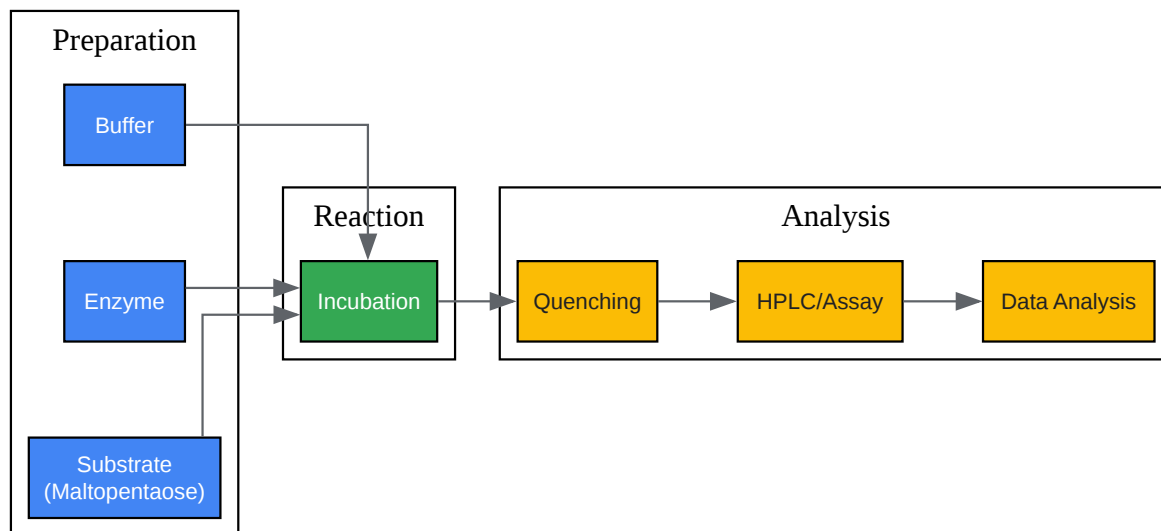
Experimental Protocols

Detailed experimental protocols for the use of malto-oligosaccharides, including maltopentaose, in various assays are extensive and application-specific. For researchers interested in enzymatic assays, a general methodology would involve:

- **Substrate Preparation:** A stock solution of maltopentaose is prepared in a suitable buffer (e.g., sodium phosphate or Tris-HCl) to a desired concentration. The stability and solubility of the oligosaccharide in the chosen buffer should be confirmed.
- **Enzyme Reaction:** The enzyme of interest (e.g., α -amylase) is added to the substrate solution to initiate the hydrolysis reaction. The reaction is typically carried out at a controlled temperature and pH to ensure optimal enzyme activity.
- **Reaction Quenching:** At specific time intervals, aliquots of the reaction mixture are taken, and the enzymatic reaction is stopped. This can be achieved by methods such as heat inactivation or the addition of a chemical inhibitor.
- **Product Analysis:** The products of the enzymatic reaction (smaller oligosaccharides and glucose) are quantified using techniques like high-performance liquid chromatography (HPLC) or colorimetric assays (e.g., dinitrosalicylic acid method for reducing sugars).

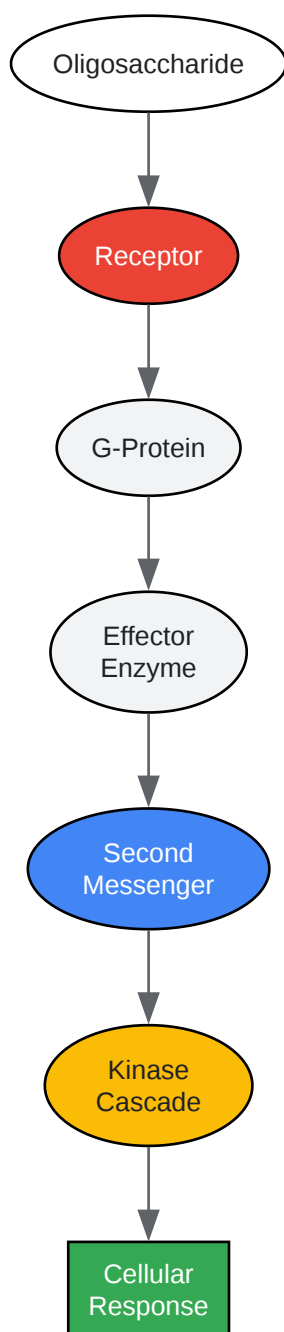
Signaling Pathway and Experimental Workflow Visualization

To aid in the conceptualization of experimental design, the following diagrams illustrate a generalized enzymatic assay workflow and a hypothetical signaling pathway where an oligosaccharide might be involved.



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A generalized workflow for an enzymatic assay using an oligosaccharide substrate.



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A hypothetical cell signaling pathway initiated by an oligosaccharide.

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